

The Discovery, Isolation, and Putative Bioactivity of Confoline from Convolvulus

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Compound of Interest

Compound Name: *Confoline*
CAS No.: 76971-33-0
Cat. No.: B14171207

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A Technical Whitepaper for Researchers and Drug Development Professionals

Abstract

Confoline, a tropane alkaloid identified as (+)-N-formylconvolvine, is a constituent of various species of the Convolvulus genus, notably Convolvulus subhirsutus and Convolvulus pluricaulis. These plants have a rich history in traditional medicine, particularly in Ayurveda, where they are utilized for their purported cognitive-enhancing and anxiolytic properties. This technical guide provides a comprehensive overview of the discovery and isolation of **Confoline**, including generalized experimental protocols and available quantitative data. Furthermore, this paper explores the potential biological activities and mechanisms of action of **Confoline** by examining the known pharmacology of structurally related tropane alkaloids and the traditional uses of Convolvulus extracts. Due to the limited specific research on isolated **Confoline**, this guide also proposes putative signaling pathways that may be modulated by this compound, offering a roadmap for future pharmacological investigation.

Introduction

The genus *Convolvulus*, belonging to the family *Convolvulaceae*, comprises over 200 species of flowering plants, commonly known as bindweeds. Several species within this genus have been utilized in traditional medicine systems for centuries. *Convolvulus pluricaulis* is particularly esteemed in Ayurvedic medicine as "Shankhpushpi," a potent "Medhya Rasayana" or brain tonic, used to enhance memory and intellect, and to treat anxiety and insomnia.

The therapeutic effects of *Convolvulus* species are largely attributed to their rich phytochemical composition, which includes a variety of alkaloids, flavonoids, and coumarins. Among the characteristic alkaloids is **Confoline**, a tropane derivative that has been identified in species such as *Convolvulus subhirsutus* and *Convolvulus pluricaulis*. The structure of **Confoline** was elucidated as (+)-N-formylconvolvine[1]. Despite its presence in these medicinally important plants, research focusing specifically on the isolation, quantification, and pharmacological properties of **Confoline** remains limited. This whitepaper aims to consolidate the available information on **Confoline** and to provide a technical framework for researchers and drug development professionals interested in this promising natural product.

Physicochemical Properties of Confoline

A summary of the key physicochemical properties of **Confoline** is presented in Table 1. This data is essential for the design of extraction, isolation, and analytical procedures.

Property	Value	Source
Chemical Formula	C ₁₇ H ₂₁ NO ₅	PubChem
Molecular Weight	319.35 g/mol	PubChem
CAS Number	76971-33-0	PubChem
IUPAC Name	[(1R,3S,5S)-8-formyl-8-azabicyclo[3.2.1]octan-3-yl] 3,4-dimethoxybenzoate	PubChem
Synonyms	(+)-N-formylconvolvine	Sharova et al., 1980[1]
Structure	Tropane alkaloid	Sharova et al., 1980[1]

Discovery and Isolation of Confoline

Initial Discovery

Confoline was first isolated from the non-phenolic fraction of the total alkaloids extracted from the roots of *Convolvulus subhirsutus* collected during its vigorous growth period. The structural elucidation was carried out using spectral analysis and chemical transformations, which established its identity as (+)-N-formylconvolvine[1].

Generalized Experimental Protocol for Extraction and Isolation

While the original detailed protocol from Sharova et al. (1980) is not widely accessible, a generalized methodology for the extraction and isolation of alkaloids from *Convolvulus* species can be outlined based on subsequent studies on the genus and standard phytochemical practices. The following protocol is a composite methodology and should be optimized for specific laboratory conditions and research goals.

3.2.1. Plant Material Collection and Preparation

- Collect the aerial parts or roots of the desired *Convolvulus* species (e.g., *C. subhirsutus* or *C. pluricaulis*) during the appropriate season to ensure high alkaloid content.
- The plant material should be air-dried in the shade to prevent the degradation of thermolabile compounds and then ground into a coarse powder.

3.2.2. Extraction

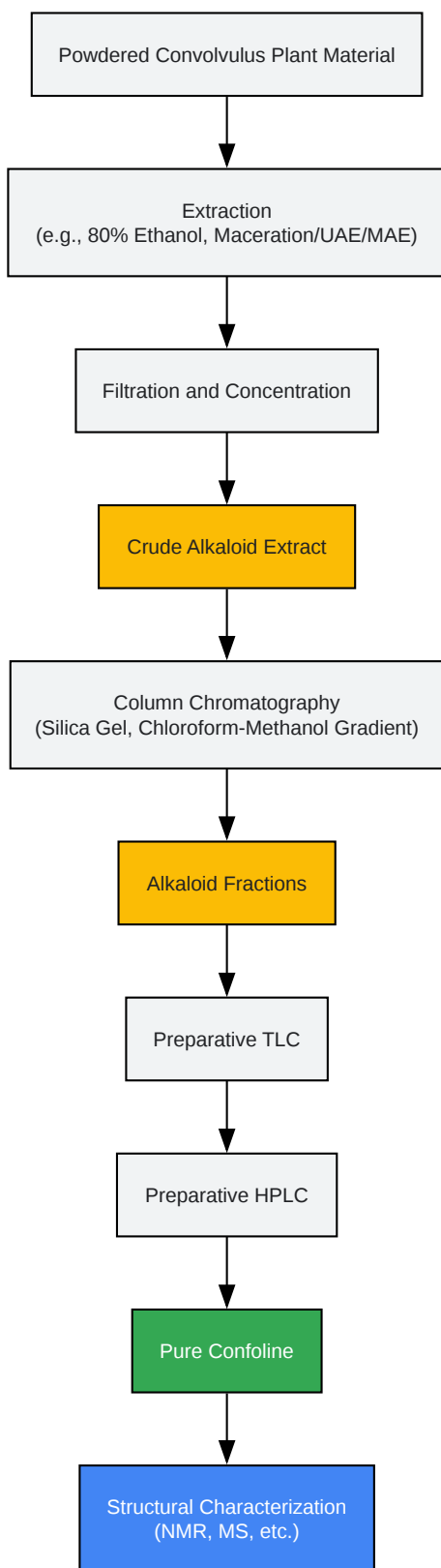
- **Solvent Extraction:** Macerate the powdered plant material with an appropriate solvent. Ethanol (80%) has been shown to be effective for the extraction of alkaloids from *C. subhirsutus*[2]. Alternative methods such as Soxhlet extraction, ultrasonic-assisted extraction (UAE), or microwave-assisted extraction (MAE) can also be employed to improve efficiency[2].
- **Acid-Base Extraction:** To selectively extract the alkaloids, the powdered material can be moistened with an alkaline solution (e.g., 10% ammonia) and then extracted with an organic solvent like chloroform or dichloromethane. The organic extract is then treated with an acidic aqueous solution (e.g., 2% sulfuric acid) to partition the protonated alkaloids into the

aqueous phase. The aqueous phase is then basified and re-extracted with an organic solvent to obtain the crude alkaloid mixture.

3.2.3. Fractionation and Isolation

- **Column Chromatography:** The crude alkaloid extract is subjected to column chromatography over silica gel or alumina. A gradient elution system with increasing polarity, such as a mixture of chloroform and methanol, is typically used to separate the different alkaloid fractions.
- **Preparative Thin-Layer Chromatography (pTLC):** Fractions containing **Confoline** can be further purified using pTLC with a suitable solvent system.
- **High-Performance Liquid Chromatography (HPLC):** For final purification and quantification, preparative or semi-preparative HPLC can be utilized.

A general workflow for the extraction and isolation process is depicted in the following diagram:



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Figure 1: Generalized workflow for the isolation of **Confoline**.

Quantitative Data

Specific yield and purity data for the isolation of **Confoline** are not readily available in the published literature. However, a study on *Convolvulus subhirsutus* reported that the total alkaloid content can reach up to 0.7% in the aerial parts during certain periods of vegetation[3]. The relative abundance of individual alkaloids, including **Confoline**, is expected to vary depending on the plant species, geographical location, and developmental stage of the plant.

Structural Characterization

The structure of **Confoline** as (+)-N-formylconvolvine was determined through spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), as well as chemical transformations[1]. Modern structural elucidation would involve a combination of 1D and 2D NMR techniques (^1H , ^{13}C , COSY, HSQC, HMBC) and high-resolution mass spectrometry (HRMS) to confirm the molecular formula and connectivity.

Biological Activity and Putative Mechanism of Action

There is a notable absence of pharmacological studies conducted on isolated **Confoline**. However, the well-documented traditional uses of *Convolvulus* species for central nervous system (CNS) ailments provide a strong indication of the potential bioactivity of its constituent alkaloids.

CNS Depressant and Anxiolytic Activity

Extracts of *Convolvulus pluricaulis* have demonstrated CNS depressant and anxiolytic effects in animal models. These effects are often attributed to the modulation of neurotransmitter systems in the brain. Tropane alkaloids, the class to which **Confoline** belongs, are known to interact with various receptors in the CNS[4][5].

Cognitive Enhancement

The traditional use of *Convolvulus* as a memory enhancer suggests that its alkaloids may possess nootropic activity. This could involve the modulation of cholinergic pathways, which are crucial for learning and memory.

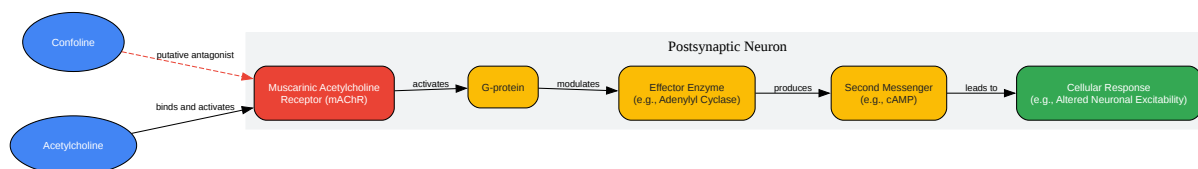
Antioxidant Activity

While not directly studied for **Confoline**, many alkaloids and other phytochemicals from *Convolvulus* species exhibit antioxidant properties. This activity could contribute to the neuroprotective effects observed with the plant extracts.

Putative Signaling Pathways

Given that **Confoline** is a tropane alkaloid, its mechanism of action is likely to involve the modulation of neurotransmitter systems that are targeted by other well-characterized tropane alkaloids like atropine and scopolamine. These alkaloids are known antagonists of muscarinic acetylcholine receptors (mAChRs)[6]. The anxiolytic and cognitive effects of *Convolvulus* extracts may, therefore, be mediated through the modulation of cholinergic signaling.

A proposed putative signaling pathway for the action of **Confoline** on a neuron is presented below. This is a hypothetical model based on the known actions of related tropane alkaloids and requires experimental validation.



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Figure 2: Putative mechanism of action of **Confoline** at a muscarinic synapse.

This diagram illustrates the hypothesis that **Confoline** may act as an antagonist at muscarinic acetylcholine receptors, thereby modulating downstream signaling cascades and altering neuronal activity, which could underlie its potential anxiolytic and cognitive-modulating effects.

Toxicology

The toxicity of isolated **Confoline** has not been reported. However, studies on the whole plant of *Convolvulus arvensis* have shown that it contains several tropane alkaloids, including pseudotropine, tropine, and tropinone, which can be toxic to animals at high doses, causing severe hepatic necrosis and gastritis in mice^[7]. The presence of these alkaloids in *Convolvulus* species underscores the importance of conducting thorough toxicological studies on any isolated compounds intended for therapeutic use.

Conclusion and Future Directions

Confoline, an N-formyl derivative of the tropane alkaloid convolvine, is a constituent of medicinally important *Convolvulus* species. While its discovery dates back to 1980, there has been a significant lack of follow-up research on its specific isolation, quantification, and pharmacological properties. The traditional uses of *Convolvulus* plants as CNS modulators strongly suggest that **Confoline** may possess valuable bioactivities.

Future research should focus on the following areas:

- Development of a standardized and efficient protocol for the isolation and purification of **Confoline** from *Convolvulus* species to enable further pharmacological studies.
- Comprehensive pharmacological screening of isolated **Confoline** to validate the ethnobotanical claims of anxiolytic, nootropic, and other CNS activities.
- Elucidation of the precise mechanism of action of **Confoline**, including its interaction with specific neurotransmitter receptors and downstream signaling pathways.
- Thorough toxicological evaluation of **Confoline** to assess its safety profile for potential therapeutic applications.

The exploration of **Confoline** represents a promising avenue for the discovery of new therapeutic agents from a traditional medicinal plant source. The information and proposed frameworks presented in this whitepaper are intended to serve as a valuable resource for researchers and drug development professionals in this endeavor.

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- To cite this document: BenchChem. [The Discovery, Isolation, and Putative Bioactivity of Confoline from Convolvulus]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14171207/docs#the-discovery-isolation-and-putative-bioactivity-of-confoline-from-convolvulus>]

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